

what is Isodecanol used for in research

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Compound Focus: Isodecanol

CAS No.: 68551-08-6

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What is Isodecanol?

Isodecanol (CAS 25339-17-7), also known as isodecyl alcohol, is a branched-chain primary alcohol with the molecular formula $C_{10}H_{22}O$ and a molecular weight of **158.28 g/mol** [1].

Key Physical and Chemical Properties:

Property	Value
Appearance	Colorless liquid with a mild alcohol odor [1]
Boiling Point	220 °C [1]
Melting Point	7 °C [1]
Density	0.841 g/cm ³ [1]
Refractive Index	n _{20/D} 1.440 [1]
Log Kow	3.71 (calculated) [2]
Water Solubility	151.8 mg/L (calculated) [2]

Key Research and Industrial Applications

Isodecanol's utility spans from large-scale industrial manufacturing to precise laboratory research, valued for its solvency and chemical properties.

Industrial Applications and Market Data The global market for **isodecanol** is growing, driven by its use in various sectors. The table below summarizes key market data and primary applications [3] [4] [5]:

Aspect	Details
Market Size (2023/2024)	USD 345 million to USD 4.92 billion (varies by report scope) [3] [4]
Projected Market Size (2032/2033)	USD 450 million to USD 21.31 billion [3] [5]
Growth Rate (CAGR)	Approximately 4.2% to 4.5% [4] [5]
Primary Industrial Uses	Surfactants, Plasticizers, Lubricants, Personal Care & Cosmetics [3] [4] [5]

Pharmaceutical and Analytical Research In scientific research, **isodecanol** serves specific, high-purity purposes:

- Analytical Reference Standard:** Used as a high-purity reference standard compliant with regulatory guidelines for analytical method development, validation, and quality control during drug synthesis and formulation [6].
- Pharmaceutical Solvent and Intermediate:** Acts as a versatile solvent and pivotal intermediate in the synthesis of pharmaceutical compounds [1].

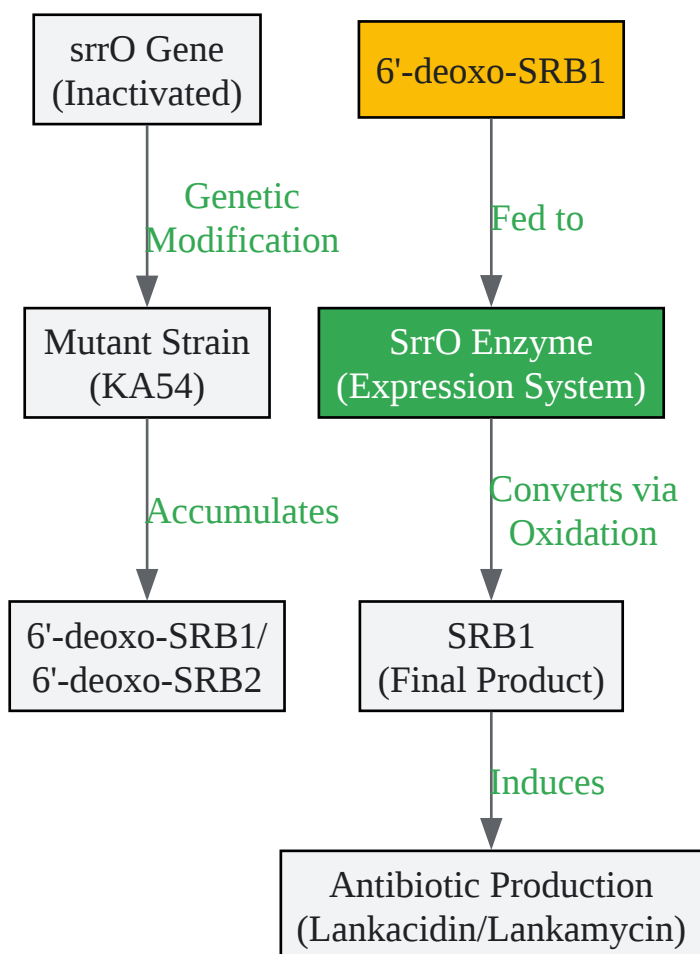
Specialized Biochemical and Environmental Research Research studies demonstrate specialized applications for **isodecanol**:

- Metals Processing:** A 1976 study investigated the inhibitory effect of various organic solvents, including **isodecanol**, on the ability of *Thiobacillus ferrooxidans* to oxidize chalcopyrite, relevant for metal extraction [1].
- Wastewater Treatment:** A 2011 study used **isodecanol** as a component in emulsion liquid membranes for the efficient removal of phenols from aqueous solutions, demonstrating potential for treating industrial wastewater [1].

- **Developmental Toxicology:** A 1997 study compared the prenatal toxicity of one straight-chain and five branched-chain primary alcohols, including **isodecanol**, in rats [1] [2].

Experimental Spotlight: Role in Antibiotic Signaling

A 2020 study provided a detailed mechanistic insight into a P450 monooxygenase (SrrO) in *Streptomyces rochei*, using synthetic **6'-deoxo-SRB1** as a key experimental substrate [7]. The experimental workflow can be summarized as follows:



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Experimental workflow for elucidating SrrO function

Key Experimental Findings:

- **Gene Inactivation:** An *srrO* mutant (KA54) was created, which produced signaling molecules with one less oxygen atom (**6'-deoxo-SRB1** and **6'-deoxo-SRB2**) [7].
- **Functional Analysis:** Gel shift assays showed **6'-deoxo-SRB1** had a **100-fold lower affinity** for its receptor (SrrA) compared to SRB1 [7].
- **Bioconversion Assay:** Expressing the *srrO* gene in a heterologous system converted the synthetic **6'-deoxo-SRB1** into the mature SRB1 signal, confirming SrrO's oxidative role [7].

Emerging Trends and Research Considerations

- **Bio-based Production:** A significant trend is the shift towards bio-based and sustainable production processes for **isodecanol**, driven by environmental regulations [3].
- **High-Purity Grades:** Development of higher-purity grades (e.g., pharmaceutical, cosmetic) for demanding applications in pharmaceuticals and personal care [8] [5].
- **Toxicological Data:** A safety review indicated an acute oral LD₅₀ in rats of **6.5 g/kg** [2]. A developmental toxicity study administered **isodecanol** to rats at doses up to 10 mmol/kg (1,580 mg/kg) [2].

Conclusion

For researchers, **isodecanol** presents two primary facets:

- As a **practical tool**, it serves as a solvent and intermediate.
- As a **specialized reagent**, its high-purity forms are crucial in analytical and pharmaceutical chemistry, while its utility in biochemical research, as illustrated by its role in elucidating antibiotic signaling pathways, demonstrates its value in fundamental scientific discovery.

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To cite this document: Smolecule. [what is Isodecanol used for in research]. Smolecule, [2026].
[Online PDF]. Available at: [<https://www.smolecule.com/products/b8109490#what-is-isodecanol-used-for-in-research>]

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